

Comparative Efficacy of Epoxiconazole and Tebuconazole Against *Septoria tritici*

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Compound of Interest

Compound Name: *Epoxiconazole*

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A Technical Guide for Researchers and Plant Health Professionals

This guide provides a comprehensive comparison of the fungicides **Epoxiconazole** and Tebuconazole for the control of *Septoria tritici* (causal agent of *Septoria tritici* blotch) in wheat. The information is intended for researchers, scientists, and professionals involved in crop protection and fungicide development.

Introduction

Septoria tritici blotch (STB), caused by the fungus *Zymoseptoria tritici*, is a devastating foliar disease of wheat worldwide, leading to significant yield losses.[1][2] Management of STB relies heavily on the application of fungicides, with the demethylation inhibitors (DMIs), a class that includes both **Epoxiconazole** and Tebuconazole, being a cornerstone of control strategies.[3] Both fungicides function by inhibiting the C14-demethylase enzyme, a critical step in the biosynthesis of ergosterol, an essential component of fungal cell membranes.[3][4][5] Disruption of this pathway leads to the cessation of fungal growth and, ultimately, cell death.[5] However, the intensive use of these azole fungicides has led to a gradual decrease in the sensitivity of *Z. tritici* populations, necessitating a careful evaluation of their comparative efficacy.[3][6]

Data Presentation

The following tables summarize quantitative data on the efficacy of **Epoxiconazole** and Tebuconazole against *Septoria tritici*, compiled from various field and laboratory studies.

Table 1: In Vitro Sensitivity of Zymoseptoria tritici to Epoxiconazole and Tebuconazole (EC50 values)

Year of Isolate Collection	Fungicide	Mean EC50 (mg/L)	Range of EC50 (mg/L)	Country/Region
2015	Epoxiconazole	Not Specified	>1.0	Denmark & Sweden[7]
2014-2017	Epoxiconazole	Not Specified	0.1 - 10.0+	Sweden[8]
1999-2020	Tebuconazole	~0.5 (1999) to ~4.0 (2020)	Not Specified	Northern Germany[9]

EC50 (Effective Concentration 50) is the concentration of a fungicide that inhibits 50% of the fungal growth in vitro.

Table 2: Field Efficacy and Yield Response of Wheat Treated with Epoxiconazole and Tebuconazole against Septoria tritici

Study Period	Fungicide Treatment	Average Disease Control (%)	Average Yield Response (t/ha)	Notes
2017-2018	Older Azoles (including Epoxiconazole & Tebuconazole)	50-60	Not Specified	Efficacy varied significantly across European locations. [10]
2014-2017	Epoxiconazole	Not Specified	+0.266 over control	Data from 4 experiments over 4 seasons on a susceptible wheat cultivar. [11]
2014-2017	Tebuconazole	Not Specified	+0.430 over control	Data from 4 experiments over 4 seasons on a susceptible wheat cultivar. [11]
2011-2014	Epoxiconazole-based products	Good protectant and eradicator activity	Significant yield increases observed.	Efficacy noted to be lower than in previous seasons. [12]

Experimental Protocols

The data presented in this guide are derived from studies employing standardized experimental methodologies. Below are detailed protocols typical for fungicide efficacy trials against *Septoria tritici* in wheat.

Field Trial Design and Execution

- **Experimental Design:** Field trials are commonly conducted using a randomized complete block design with a minimum of three to four replicates per treatment.[\[6\]](#) Plot sizes are

typically at least 10 m².^[6] To minimize inter-plot interference, barley buffer plots are often sown between wheat plots.

- **Variety Selection:** Trials utilize wheat varieties with moderate to high susceptibility to *Septoria tritici* to ensure significant disease pressure for robust efficacy evaluation.^[6]
- **Inoculation:** In some studies, plots are artificially inoculated with *Z. tritici* spores to ensure uniform disease development.^[1] This is typically done using a hand-held or tractor-mounted sprayer to apply a spore suspension in conditions conducive to infection (cool and damp).^[1]
- **Fungicide Application:** Fungicides are applied using calibrated knapsack or self-propelled sprayers.^[6] Application timings are critical and are typically aligned with specific wheat growth stages according to the BBCH scale, with applications at flag leaf emergence (GS 37-39) being common for *Septoria* control.^[6] Water volumes and spray pressures are reflective of local agricultural practices.^[6]
- **Disease Assessment:** Disease severity is visually assessed on different leaf layers (e.g., flag leaf, leaf 2, leaf 3) at multiple time points. Assessments typically quantify the percentage of leaf area covered by lesions. The Area Under the Disease Progress Curve (AUDPC) may also be calculated to represent the cumulative disease severity over time.
- **Yield Assessment:** At crop maturity, plots are harvested using a combine harvester, and grain yield, test weight, and moisture content are recorded.^[13]

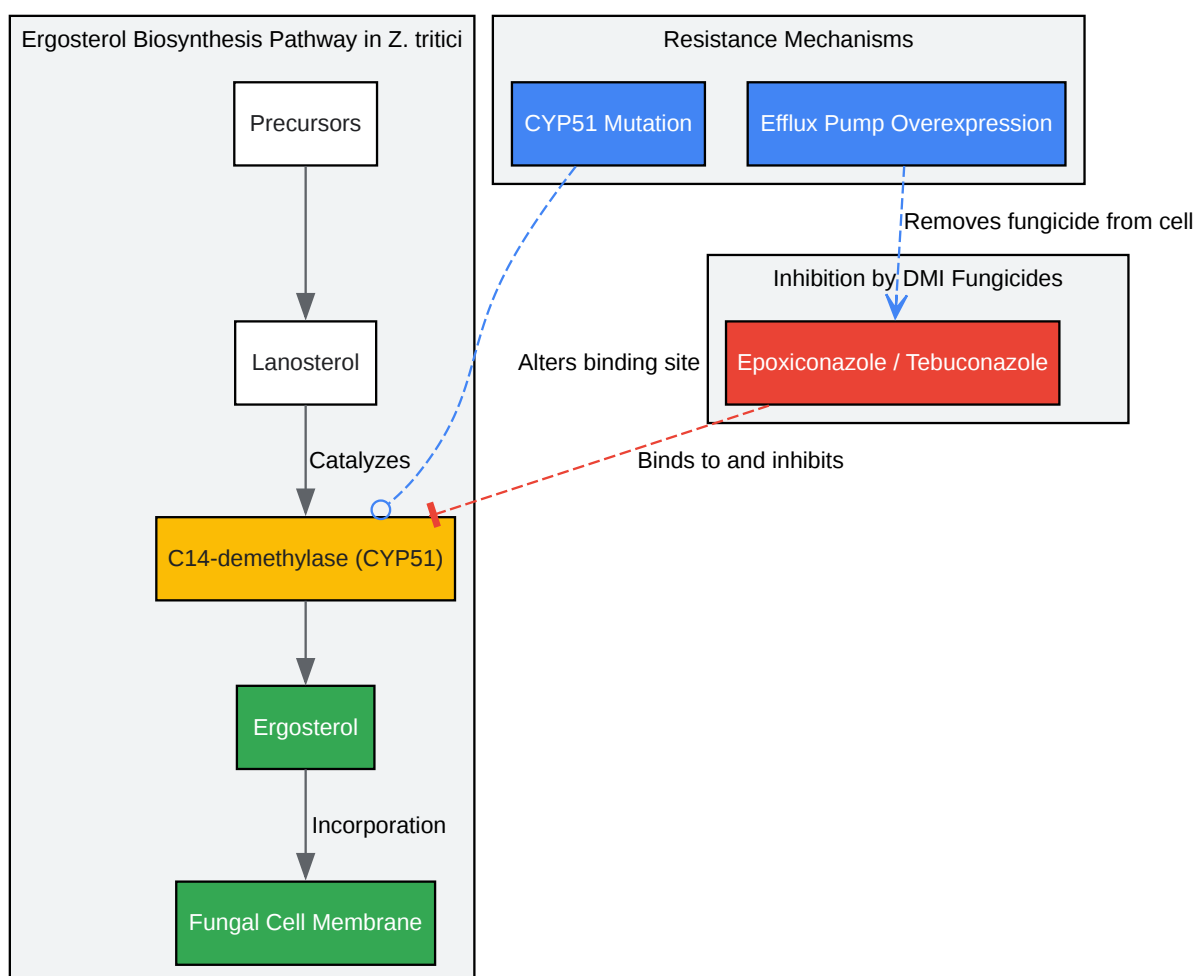
In Vitro Fungicide Sensitivity Assays

- **Isolate Collection:** *Z. tritici* isolates are collected from infected wheat leaves from various geographical locations.
- **Culture and Spore Suspension:** Isolates are cultured on a suitable growth medium, and spore suspensions are prepared and adjusted to a standardized concentration.
- **Microtiter Plate Assay:** Assays are performed in 96-well microtiter plates. Each well contains a growth medium amended with a specific concentration of the test fungicide. A spore suspension is then added to each well.

- Incubation and Growth Assessment: The plates are incubated under controlled conditions. Fungal growth is assessed by measuring the optical density at a specific wavelength.
- EC50 Calculation: The EC50 value, the concentration of the fungicide that inhibits fungal growth by 50% compared to a non-fungicide control, is calculated using statistical software. [9]

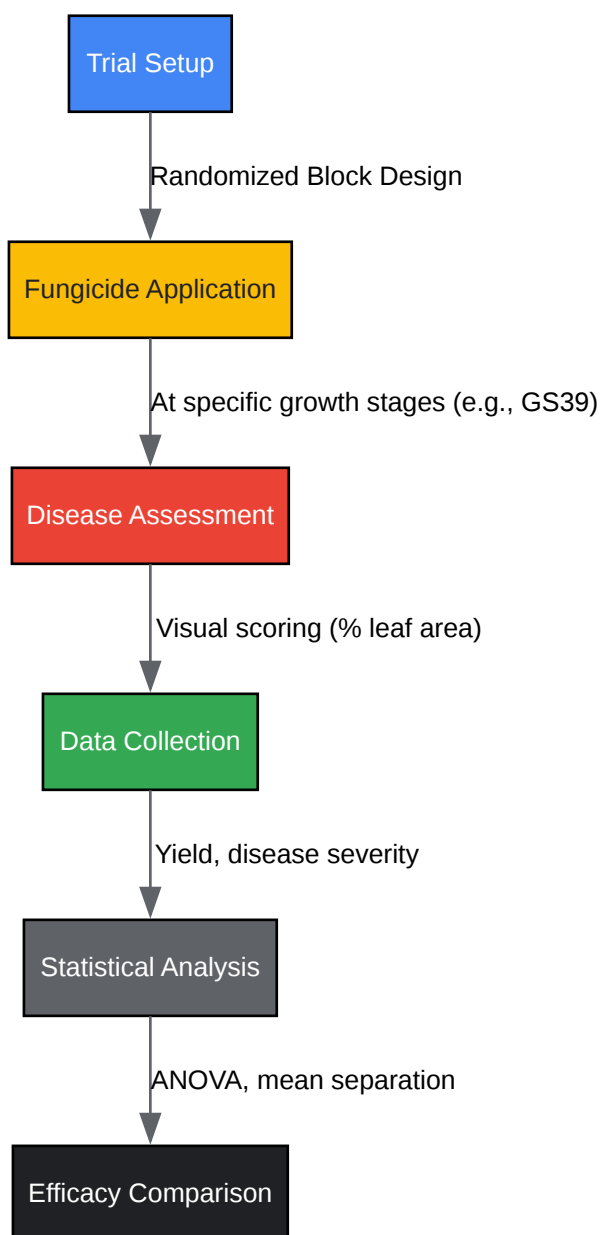
Mandatory Visualization

The following diagrams illustrate the mode of action of DMI fungicides and a typical experimental workflow for fungicide efficacy trials.



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Caption: Mode of action of DMI fungicides and resistance mechanisms in *Z. tritici*.



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